

Application Notes & Protocols: Formulation of Isononanoic Acid-Based Metalworking Fluids

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Compound of Interest

Compound Name: Isononanoic acid

Cat. No.: B3422800

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Abstract

Isononanoic acid (INA), a nine-carbon branched-chain carboxylic acid, is emerging as a critical multifunctional component in the formulation of high-performance metalworking fluids (MWFs).[1] Its unique molecular structure imparts exceptional thermal and oxidative stability, enhanced lubricity, and inherent corrosion-inhibiting properties, making it an ideal candidate for developing robust semi-synthetic and synthetic coolants.[2][3] These application notes provide a comprehensive technical guide for researchers and formulators, detailing the scientific rationale, step-by-step protocols, and performance validation methodologies for creating advanced metalworking fluids centered on **isononanoic acid**. We will explore its synergistic effects with other additives and present detailed protocols for formulating and evaluating stable, effective, and durable MWFs for a range of machining applications.

Introduction: The Role and Advantages of Isononanoic Acid in MWFs

Metalworking fluids are essential for cooling, lubrication, and chip removal in machining operations.[4] The performance of an MWF is largely dictated by its chemical composition. While traditional formulations rely on mineral oils and conventional fatty acids, **isononanoic acid** offers distinct advantages rooted in its molecular architecture.

Isononanoic acid is a mixture of isomers, primarily 3,5,5-trimethylhexanoic acid.[5] This branched structure is key to its performance, offering superior oxidative and thermal stability

compared to linear fatty acids of similar carbon length. This stability is crucial in high-temperature machining operations, preventing fluid degradation and extending its service life. [3][6]

Key Advantages of **Isononanoic Acid** in MWF Formulations:

- **Enhanced Lubricity:** The carboxylic acid group provides a polar head that adsorbs onto metal surfaces, creating a durable boundary film that reduces friction and tool wear. [7][8][9] This leads to improved surface finish on the workpiece and longer tool life. [10][11]
- **Inherent Corrosion Protection:** **Isononanoic acid** and its salts act as effective corrosion inhibitors for ferrous metals, protecting both the workpiece and machine components from rust. [2]
- **Excellent Emulsion Stability:** When neutralized with amines, **isononanoic acid** salts function as powerful co-emulsifiers, contributing to the formation of stable and fine oil-in-water emulsions. [12][13]
- **High Thermal & Oxidative Stability:** Its branched structure resists breakdown at elevated temperatures, a common issue in demanding cutting and grinding operations. [14]
- **Good Hard Water Stability:** Formulations based on **isononanoic acid** often exhibit improved stability in hard water, preventing the formation of insoluble soaps that can lead to residue and decreased performance.
- **Biodegradability:** **Isononanoic acid** is generally considered biodegradable, making it a favorable choice for developing more environmentally friendly MWF formulations. [2]

Fundamentals of Metalworking Fluid Formulation

A successful MWF is a complex, synergistic blend of components. Understanding the role of each additive is critical to creating a balanced and effective formulation.

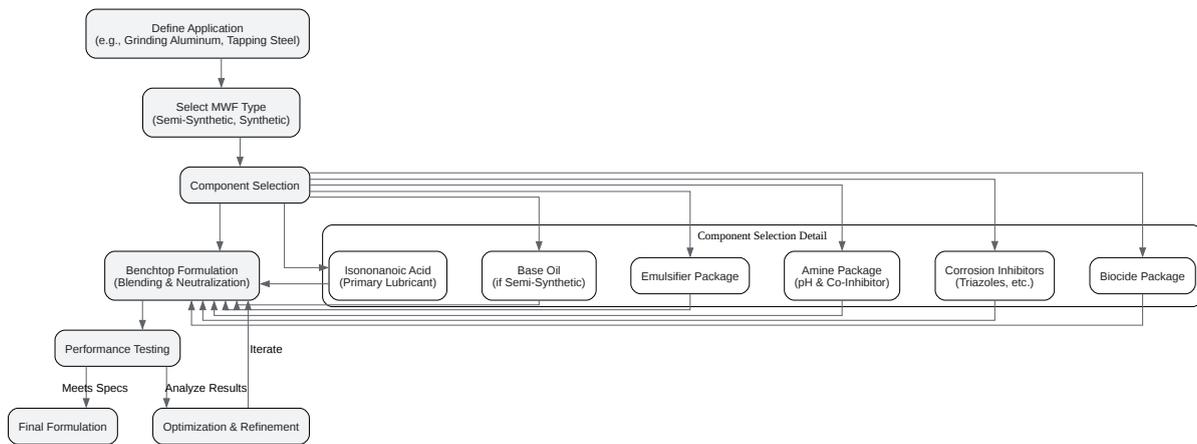
Core Components & Their Functions

Component Class	Primary Function(s)	Typical Concentration (in Concentrate)	Examples
Base Oil	Lubrication, Cooling	0-70%	Naphthenic or Paraffinic Mineral Oils, Polyalphaolefins (PAOs), Esters[4]
Emulsifiers	Stabilize oil-in-water emulsions	5-20%	Sodium Petroleum Sulfonates, Fatty Acid Soaps, Fatty Alcohol Ethoxylates, Phosphate Esters[4]
Lubricity Additives	Reduce friction at the tool-workpiece interface	2-15%	Isononanoic Acid, Other Fatty Acids, Esters, Polymers[10][11]
Corrosion Inhibitors	Prevent rust and staining on ferrous and non-ferrous metals	2-10%	Amine Carboxylates (from INA), Amine Borates, Triazoles (for yellow metals)[4][15][16]
pH Buffers / Alkalinity	Maintain pH (typically 8.8-9.5) to inhibit microbial growth and corrosion	5-20%	Alkanolamines (Triethanolamine, Monoethanolamine), Potassium Hydroxide[15]
Biocides & Fungicides	Control the growth of bacteria and fungi in water-based fluids	0.5-3.0%	Triazines, Isothiazolinones, Oxazolidines[7][17][18][19]
Coupling Agents	Stabilize the concentrate, prevent phase separation	1-5%	Glycols, Glycol Ethers[20]

Ancillary Additives	Foam control, metal deactivation, etc.	0.1-2.0%	Silicone or non-silicone defoamers, Benzotriazole[7]
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The Logic of Formulation: A Workflow Overview

The formulation process is iterative, beginning with performance requirements and ending with a fully validated fluid. The causality behind experimental choices involves balancing lubrication, cooling, corrosion control, and fluid longevity against cost and environmental considerations.



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Caption: General workflow for developing a metalworking fluid.

Formulation Protocols with Isononanoic Acid

The following protocols provide starting points for developing **isononanoic acid**-based metalworking fluids. All percentages are by weight of the concentrate.

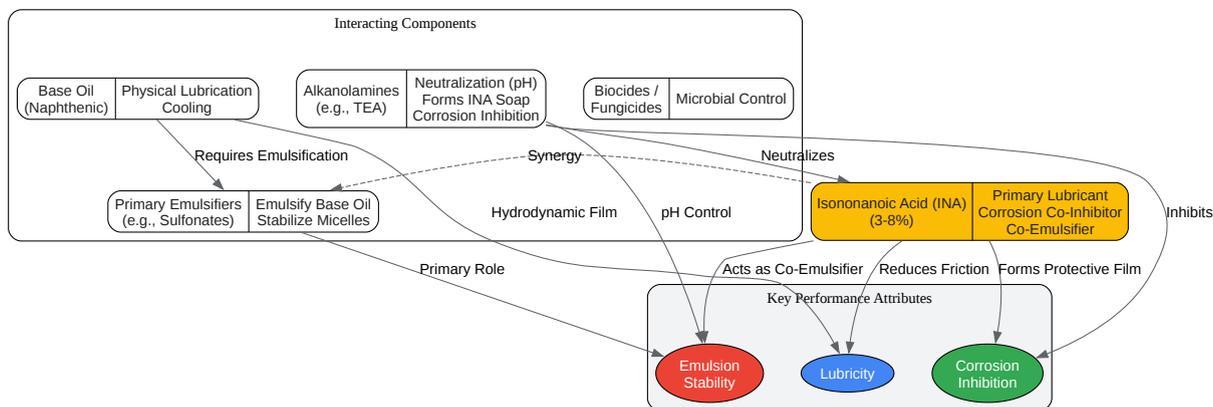
Safety Precaution: Always work in a well-ventilated area and wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat.

Protocol 3.1: High-Performance Semi-Synthetic MWF

This formulation is designed for general-purpose machining of ferrous and aluminum alloys, balancing lubricity from both the oil phase and the synthetic components.

Objective: To create a stable, translucent emulsion with excellent lubricity and corrosion protection.

Component Interaction Rationale: **Isononanoic acid** is the primary boundary lubricant. It is neutralized with Triethanolamine (TEA) to form a soap that provides both lubricity and emulsification. The sodium sulfonate acts as the primary emulsifier for the naphthenic oil. The dicarboxylic acid and borate amine provide additional corrosion inhibition, while the triazole protects yellow metals.



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Caption: Synergistic interactions of **Isononanoic Acid** in a MVF.

Materials & Equipment:

- Overhead stirrer with propeller blade
- Beaker (appropriately sized for the batch)
- Heating mantle/hot plate
- Balance
- pH meter

Example Formulation (Semi-Synthetic):

Component	Function	Wt. %
Deionized Water	Diluent / Carrier	30.0
Naphthenic Base Oil (100 SUS)	Lubrication	25.0
Isononanoic Acid	Lubricity, Co-Emulsifier	8.0
Sodium Petroleum Sulfonate	Primary Emulsifier	10.0
Triethanolamine (TEA), 99%	pH Buffer, Neutralizer	12.0
Dodecanedioic Acid (DDDA)	Corrosion Inhibitor	3.0
Boric Acid / Amine Condensate	Corrosion Inhibitor, Biostatic Agent	5.0
Tolyltriazole, 50% solution	Yellow Metal Deactivator	0.5
Non-ionic Surfactant (e.g., Fatty Alcohol Ethoxylate)	Co-Emulsifier, Wetting Agent	3.0
Glycol Ether	Coupling Agent	2.5
Biocide (e.g., Triazine-based)	Microbial Control	1.0
Defoamer (non-silicone)	Foam Control	q.s. (as required)

Step-by-Step Protocol:

- **Charge Oil Phase:** To the main mixing vessel, add the Naphthenic Base Oil, **Isononanoic Acid**, Sodium Petroleum Sulfonate, and Dodecanedioic Acid.
- **Mix Oil Phase:** Begin agitation at a moderate speed (e.g., 200-300 RPM) and gently heat to 40-50°C to ensure all components are fully dissolved and homogenous.
- **Charge Water & Amine Phase:** In a separate vessel, charge the Deionized Water and Triethanolamine. Mix until uniform.

- **Combine & Neutralize:** Slowly add the water/amine mixture to the oil phase under continuous agitation. An exothermic reaction will occur as the acids are neutralized. Maintain agitation and allow the temperature to rise, but do not exceed 70°C.
- **Add Remaining Components:** Once the initial mixture is homogenous and the temperature has stabilized, add the Boric Acid/Amine Condensate, Tolyltriazole, Non-ionic Surfactant, and Glycol Ether.
- **Cooling & Final Additions:** Allow the batch to cool to below 40°C with continued, slower agitation. Add the Biocide and Defoamer.
- **Quality Control:** Mix for a final 30 minutes. Test the concentrate for appearance, pH (of a 5% dilution), and emulsion stability.

Protocol 3.2: Oil-Free Synthetic Coolant

This formulation is designed for grinding and light-duty machining where cooling is the primary requirement. Lubricity is provided entirely by synthetic components.

Objective: To create a transparent, stable synthetic solution with good corrosion protection and cleanliness.

Example Formulation (Synthetic):

Component	Function	Wt. %
Deionized Water	Diluent / Carrier	60.0
Isononanoic Acid	Primary Lubricant	10.0
Triethanolamine (TEA), 99%	pH Buffer, Neutralizer	15.0
Polyalkylene Glycol (PAG)	Lubricity, Wetting	5.0
Sebacic Acid	Corrosion Inhibitor	4.0
2-Amino-2-methyl-1-propanol (AMP-95)	pH Buffer, Co-Inhibitor	2.0
Tolyltriazole, 50% solution	Yellow Metal Deactivator	0.5
Biocide Package (bactericide + fungicide)	Microbial Control	1.5
Defoamer (low-foam surfactant)	Foam Control	q.s. (as required)
Water-soluble Dye	Identifier	q.s.

Step-by-Step Protocol:

- **Charge Water & Amines:** To the main mixing vessel, add the Deionized Water, Triethanolamine, and AMP-95. Begin agitation.
- **Charge Acids:** Slowly add the **Isononanoic Acid** and Sebacic Acid to the amine solution. The neutralization reaction may generate some heat. Mix until all acids are fully dissolved and the solution is clear.
- **Add Final Components:** Add the Polyalkylene Glycol, Tolyltriazole, Biocide package, Defoamer, and Dye.
- **Final Mix & QC:** Continue mixing for 30-60 minutes until the solution is completely homogenous. Perform quality control checks on the concentrate and a 5% dilution.

Performance Evaluation Protocols

Every formulation must be validated through standardized testing. These protocols ensure the fluid meets performance requirements.

Protocol 4.1: Emulsion Stability

Principle: To assess the ability of the MWF concentrate to form a stable emulsion in waters of varying hardness and to resist separation over time. Method:

- Prepare 100 mL of a 5% dilution of the MWF concentrate in both deionized water and 400 ppm hard water (prepared using CaCl_2 and MgSO_4).
- Place the dilutions in 100 mL graduated cylinders, seal, and invert 10 times.
- Observe immediately for "bloom" and initial appearance.
- Let the cylinders stand undisturbed for 24 hours.
- Measure and record any surface oil ("cream") or bottom sediment ("sludge") in mL.
Acceptance Criteria: No more than 1% cream or 0.5% sediment after 24 hours.

Protocol 4.2: Corrosion Inhibition - Cast Iron Chip Test (Modified ASTM D4627)

Principle: To evaluate the ability of the fluid to prevent rust on ferrous metals. Method:

- Prepare a 5% dilution of the MWF in tap water.
- Place a piece of Whatman No. 1 filter paper in a petri dish.
- Spread approximately 4 grams of freshly ground cast iron chips evenly over the paper.
- Saturate the paper and chips with the MWF dilution.
- Cover the petri dish and let it stand for 24 hours at room temperature.
- Observe the filter paper for any signs of rust staining. Acceptance Criteria: No rust staining or only trace amounts are acceptable.

Protocol 4.3: Lubricity - Tapping Torque Test (ASTM D8288)

Principle: This method measures the torque required to tap a thread in a standardized metal block, providing a quantitative measure of the fluid's lubricity.[21][22][23] Lower torque indicates better lubrication. Apparatus: Tapping Torque Test Machine. Methodology:

- Secure a test block (e.g., 6061 Aluminum or 1018 Steel) in the machine.
- Apply the test fluid (typically a 5% or 10% dilution) to the tap and workpiece.
- Conduct a series of tapping operations at a set speed and depth.
- The machine records the torque profile for each operation.
- Calculate the average torque and tapping efficiency relative to a reference fluid.
Interpretation: A fluid with a significantly lower average torque compared to a baseline (e.g., a standard soluble oil) demonstrates superior lubricity imparted by the **isononanoic acid** formulation.

Protocol 4.4: Foam Profile - Waring Blender Test

Principle: To assess the foaming tendency and foam stability of the MWF dilution under high agitation.[24] Methodology:

- Pour 100 mL of a 5% MWF dilution into a standard Waring blender.
- Blend at high speed for 30 seconds.
- Immediately measure the initial foam height in mL.
- Record the time it takes for the foam to completely dissipate (break time). Acceptance Criteria: Low initial foam height (<150 mL) and a fast break time (<30 seconds) are generally desired.

Conclusion

Isononanoic acid is a highly versatile and effective building block for modern metalworking fluids. Its unique branched structure delivers a powerful combination of lubricity, corrosion inhibition, and stability that can be leveraged to formulate both high-performance semi-synthetic and clean-running synthetic coolants.[14] By following the structured protocols outlined in these notes—from component selection and synergistic blending to rigorous performance validation—researchers and formulators can develop advanced, reliable, and durable metalworking fluids tailored to the demands of modern machining. The iterative process of formulation and testing is key to unlocking the full potential of **isononanoic acid** and achieving a final product with a superior performance profile.

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